

# "CAS number for N-(8-methoxynaphthalen-1-yl)acetamide"

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## Compound of Interest

Compound Name: *N-(8-methoxynaphthalen-1-yl)acetamide*

Cat. No.: *B515165*

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An In-depth Technical Guide to **N-(8-methoxynaphthalen-1-yl)acetamide**

For Researchers, Scientists, and Drug Development Professionals

This technical guide provides comprehensive information on the chemical properties, synthesis, and potential biological relevance of **N-(8-methoxynaphthalen-1-yl)acetamide**. The data is presented to be a valuable resource for professionals in the fields of chemical research and drug development.

## Chemical and Physical Properties

**N-(8-methoxynaphthalen-1-yl)acetamide**, also known as N-(8-methoxy-1-naphthyl)acetamide, is an aromatic amide. The quantitative properties of this compound are summarized in the table below.

Property	Value	Source
CAS Number	102871-77-2	[1]
Molecular Formula	C <sub>13</sub> H <sub>13</sub> NO <sub>2</sub>	[1]
Molecular Weight	215.25 g/mol	[1]
IUPAC Name	N-(8-methoxynaphthalen-1-yl)acetamide	
Canonical SMILES	CC(=O)NC1=CC=CC2=C1C(OC)=CC=C2	
InChI Key	Not available	

## Synthesis Protocol

A general and reliable method for the synthesis of **N-(8-methoxynaphthalen-1-yl)acetamide** involves the N-acetylation of the corresponding amine, 8-methoxy-1-naphthylamine. The following protocol describes this common laboratory procedure.

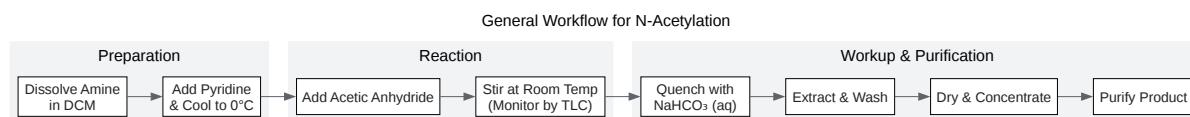
## Experimental Protocol: N-Acetylation of 8-methoxy-1-naphthylamine

Materials:

- 8-methoxy-1-naphthylamine
- Acetic anhydride
- Pyridine (or another suitable base)
- Dichloromethane (DCM) or other suitable aprotic solvent
- Saturated aqueous sodium bicarbonate solution
- Anhydrous magnesium sulfate or sodium sulfate
- Standard laboratory glassware and magnetic stirrer

## Procedure:

- **Dissolution:** Dissolve 8-methoxy-1-naphthylamine (1 equivalent) in dichloromethane in a round-bottom flask equipped with a magnetic stir bar.
- **Addition of Base:** Add pyridine (1.5 equivalents) to the solution. Cool the mixture in an ice bath to 0°C.
- **Acetylation:** Slowly add acetic anhydride (1.2 equivalents) dropwise to the stirred solution. Maintain the temperature at 0°C during the addition.
- **Reaction:** After the addition is complete, remove the ice bath and allow the reaction mixture to warm to room temperature. Stir for 2-4 hours, monitoring the reaction progress by thin-layer chromatography (TLC).
- **Quenching:** Upon completion, carefully quench the reaction by adding a saturated aqueous solution of sodium bicarbonate.
- **Extraction:** Transfer the mixture to a separatory funnel. Separate the organic layer, and wash it sequentially with water and brine.
- **Drying and Concentration:** Dry the organic layer over anhydrous magnesium sulfate, filter, and concentrate the solvent under reduced pressure using a rotary evaporator.
- **Purification:** The crude product can be purified by recrystallization from a suitable solvent system (e.g., ethanol/water) or by column chromatography on silica gel to yield the pure **N-(8-methoxynaphthalen-1-yl)acetamide**.



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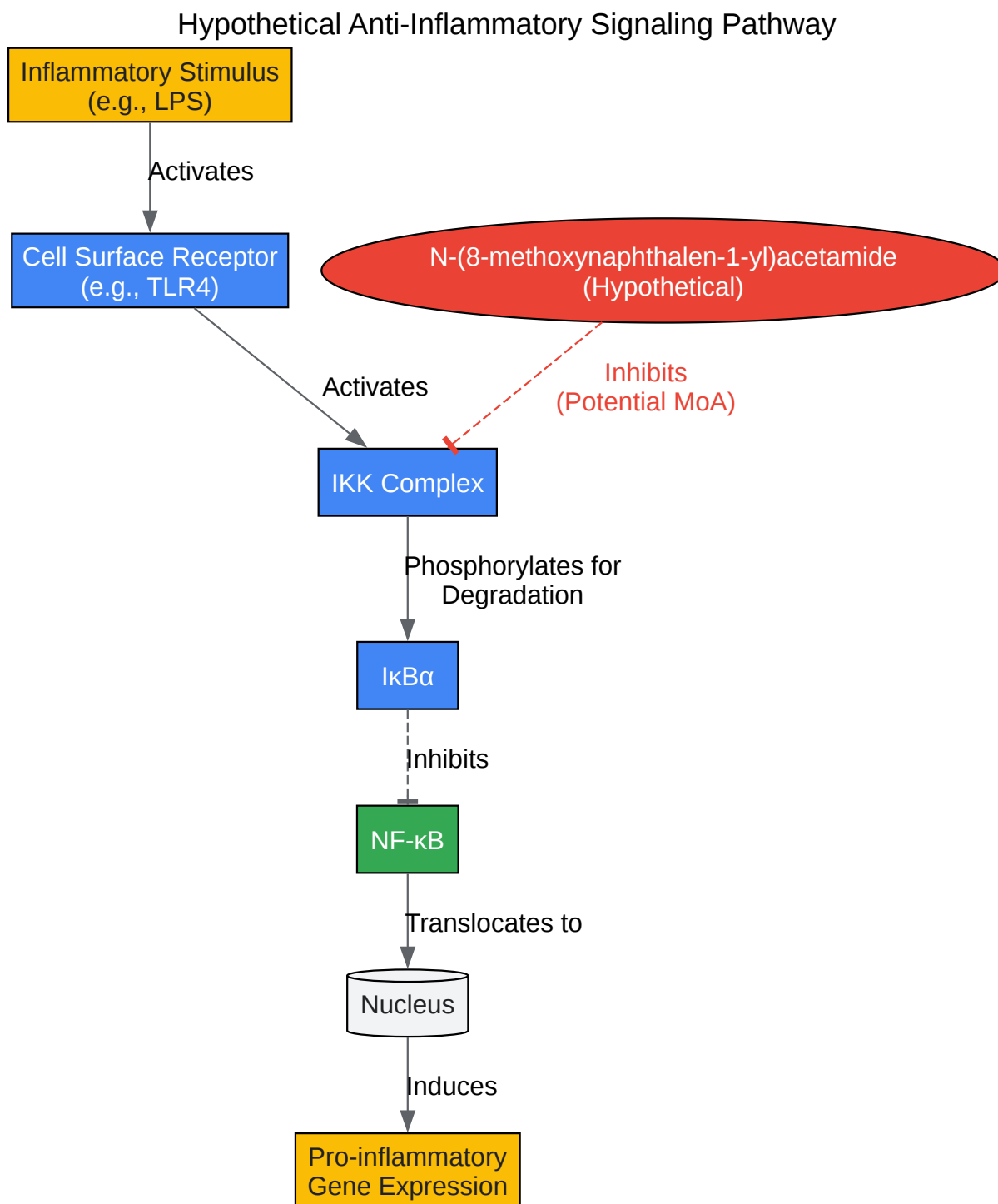
*General Synthesis Workflow Diagram*

## Potential Biological Activity and Signaling Pathways

While specific biological data for **N-(8-methoxynaphthalen-1-yl)acetamide** is not extensively documented in publicly available literature, the broader class of acetamide and naphthalene derivatives has shown significant pharmacological activities. Studies on related compounds have reported antioxidant, anti-inflammatory, and antiproliferative effects.<sup>[2][3][4]</sup>

For instance, certain N-(naphthalen-2-yl)acetamide derivatives have demonstrated antiproliferative activity against human cancer cell lines by inducing cell cycle arrest in the S phase.<sup>[3]</sup> This suggests that compounds with a similar chemical scaffold, such as **N-(8-methoxynaphthalen-1-yl)acetamide**, could potentially interact with cellular signaling pathways that regulate cell proliferation and inflammation.

A hypothetical pathway that such a compound might influence is the NF-κB (nuclear factor kappa-light-chain-enhancer of activated B cells) signaling pathway, which is a central mediator of inflammatory responses. Inhibition of this pathway is a common mechanism for anti-inflammatory drugs.



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*Conceptual NF-κB Signaling Pathway Inhibition*

This guide serves as a foundational resource. Further experimental validation is necessary to fully characterize the synthesis, and biological activity of **N-(8-methoxynaphthalen-1-yl)acetamide**.

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## References

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- 2. Acetamide Derivatives with Antioxidant Activity and Potential Anti-Inflammatory Activity - PMC [pmc.ncbi.nlm.nih.gov]
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